

Diethyl 2,5-Dibromoterephthalate: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *Diethyl 2,5-Dibromoterephthalate*

Cat. No.: B098124

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Diethyl 2,5-Dibromoterephthalate** (CAS No. 18013-97-3), a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced polymers.^[1] Understanding its physicochemical properties is crucial for optimizing reaction conditions, purification processes, and formulation development.

Core Properties

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₂ Br ₂ O ₄	[2][3][4]
Molecular Weight	380.03 g/mol	[2]
Appearance	White to off-white crystalline powder	
Melting Point	127.0 to 131.0 °C	[4][5]
Boiling Point	335 °C (lit.)	[4]
Density	1.648 g/cm ³	[5]

Solubility Profile

Quantitative solubility data for **Diethyl 2,5-Dibromoterephthalate** in a range of solvents is not extensively available in the public domain. However, based on its chemical structure and information from related compounds and purification methods, a qualitative solubility profile can be inferred. The presence of two ethyl ester groups suggests some solubility in common organic solvents, while the dibrominated aromatic ring indicates a nonpolar character.

Solvent	Qualitative Solubility	Notes
Ethanol	Soluble, especially when heated	Used for recrystallization, indicating good solubility at elevated temperatures and lower solubility at room temperature. [6]
Methanol	Likely soluble	Often used in esterification reactions. [6]
Acetone	Likely soluble	A common polar aprotic solvent for similar compounds.
Ethyl Acetate	Likely soluble	A common solvent for ester compounds.
Dichloromethane	Likely soluble	A common non-polar solvent for organic compounds.
Toluene	Likely soluble	A non-polar aromatic solvent.
Hexanes	Sparingly soluble to insoluble	A non-polar aliphatic solvent.
Water	Insoluble	The hydrophobic nature of the molecule suggests very low water solubility.

Stability Characteristics

The stability of **Diethyl 2,5-Dibromoterephthalate** is a critical factor in its handling, storage, and application.

Thermal Stability: **Diethyl 2,5-Dibromoterephthalate** is a crystalline solid with a relatively high melting and boiling point, suggesting good thermal stability under normal conditions.[4] However, like many organic esters, it will decompose at elevated temperatures. Thermal decomposition of related phthalates in the presence of other substances has been observed to begin at temperatures as low as 150°C.[7]

Hydrolytic Stability: As an ester, **Diethyl 2,5-Dibromoterephthalate** is susceptible to hydrolysis to its parent carboxylic acid, 2,5-dibromoterephthalic acid, and ethanol. This reaction is typically slow in neutral water but is catalyzed by acids and bases.[8][9]

Storage Recommendations: For long-term stability, it is recommended to store **Diethyl 2,5-Dibromoterephthalate** in a cool, dry, and dark place in a tightly sealed container.[5]

Experimental Protocols

Protocol 1: Determination of Qualitative Solubility

Objective: To determine the qualitative solubility of **Diethyl 2,5-Dibromoterephthalate** in various solvents.

Materials:

- **Diethyl 2,5-Dibromoterephthalate**
- Selection of solvents (e.g., ethanol, methanol, acetone, ethyl acetate, dichloromethane, toluene, hexanes, water)
- Test tubes and rack
- Vortex mixer
- Spatula
- Water bath (optional, for assessing temperature effects)

Procedure:

- Add approximately 10 mg of **Diethyl 2,5-Dibromoterephthalate** to a clean, dry test tube.

- Add 1 mL of the selected solvent to the test tube.
- Vortex the mixture for 30 seconds.
- Visually inspect the solution for the presence of undissolved solid.
- If the solid has dissolved, the compound is classified as "soluble."
- If the solid has not dissolved, continue adding the solvent in 1 mL increments up to a total of 5 mL, vortexing after each addition, to determine if it is "sparingly soluble."
- If the solid remains after the addition of 5 mL of solvent, it is classified as "insoluble."
- (Optional) Gently heat the mixture in a water bath to observe the effect of temperature on solubility.

Protocol 2: Assessment of Hydrolytic Stability

Objective: To assess the hydrolytic stability of **Diethyl 2,5-Dibromoterephthalate** under acidic, basic, and neutral conditions.

Materials:

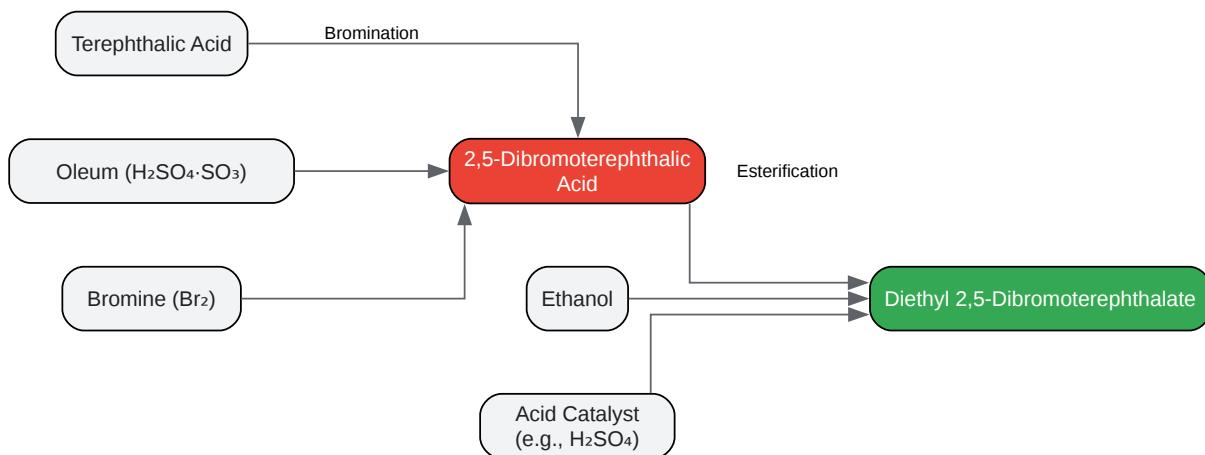
- **Diethyl 2,5-Dibromoterephthalate**
- Aqueous solutions of HCl (0.1 M), NaOH (0.1 M), and deionized water
- HPLC or GC-MS system
- Thermostatic water bath
- Vials with caps

Procedure:

- Prepare stock solutions of **Diethyl 2,5-Dibromoterephthalate** in a suitable organic solvent (e.g., acetonitrile).

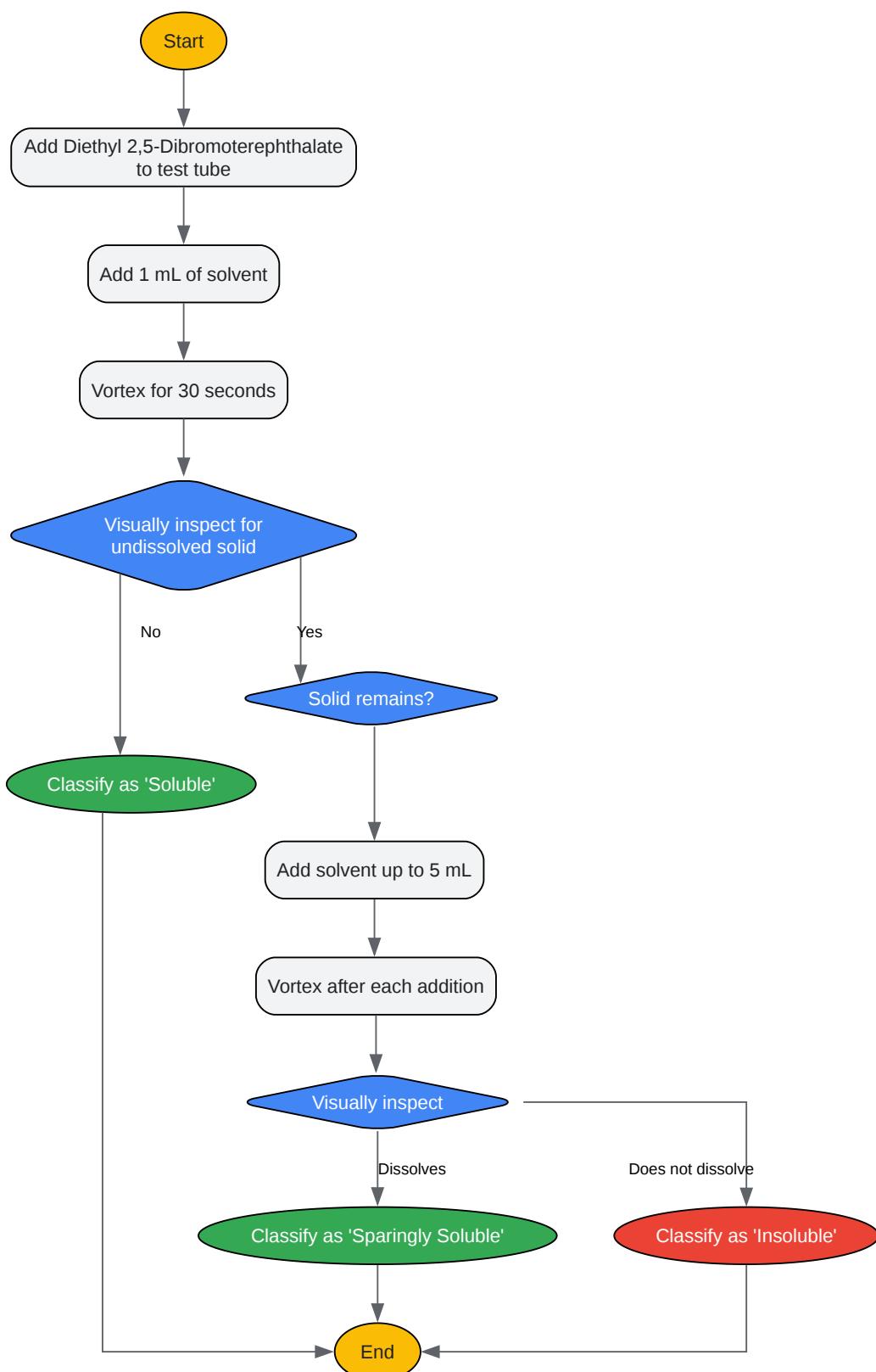
- In separate vials, mix an aliquot of the stock solution with the acidic, basic, and neutral aqueous solutions.
- Incubate the vials in a thermostatic water bath at a controlled temperature (e.g., 40°C).
- At specified time points (e.g., 0, 2, 4, 8, 24 hours), withdraw an aliquot from each vial.
- Quench the reaction if necessary (e.g., neutralize the acidic and basic samples).
- Analyze the samples by HPLC or GC-MS to quantify the amount of remaining **Diethyl 2,5-Dibromoterephthalate** and the formation of any degradation products.
- Plot the concentration of **Diethyl 2,5-Dibromoterephthalate** versus time to determine the rate of degradation under each condition.

Visualizations



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Caption: Synthesis of **Diethyl 2,5-Dibromoterephthalate**.

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Caption: Workflow for Qualitative Solubility Determination.

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